

Personal protective equipment for handling MI-217

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Compound of Interest

Compound Name: MI-217

Cat. No.: B12041192

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Essential Safety and Handling Guide for MI-217

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **MI-217**, a potent menin-MLL inhibitor. Adherence to these guidelines is critical to ensure a safe laboratory environment and to maintain the integrity of your research.

Hazard Identification and Safety Summary


MI-217 is a potent small molecule inhibitor and should be handled with care. Based on the safety data for the closely related compound MI-2 (CAS 1271738-62-5), **MI-217** should be considered hazardous. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Pictograms:

 alt text

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **MI-217**.

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects against splashes and airborne particles.[1]
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact.[1]
Skin and Body Protection	Impervious clothing (laboratory coat).	Protects against contamination of personal clothing.[1]
Respiratory Protection	Use in a well-ventilated area or with a suitable respirator.	Minimizes inhalation of dust or aerosols.[1]

Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of the compound and to prevent accidental exposure.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhalation of dust and aerosols.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a well-ventilated place.[\[1\]](#)
- Keep container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Recommended storage temperature: -20°C for long-term storage.[\[1\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Promptly call a physician. [1]
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and shoes. Call a physician. [1]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give cardiopulmonary resuscitation (CPR). [1]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician. [1]

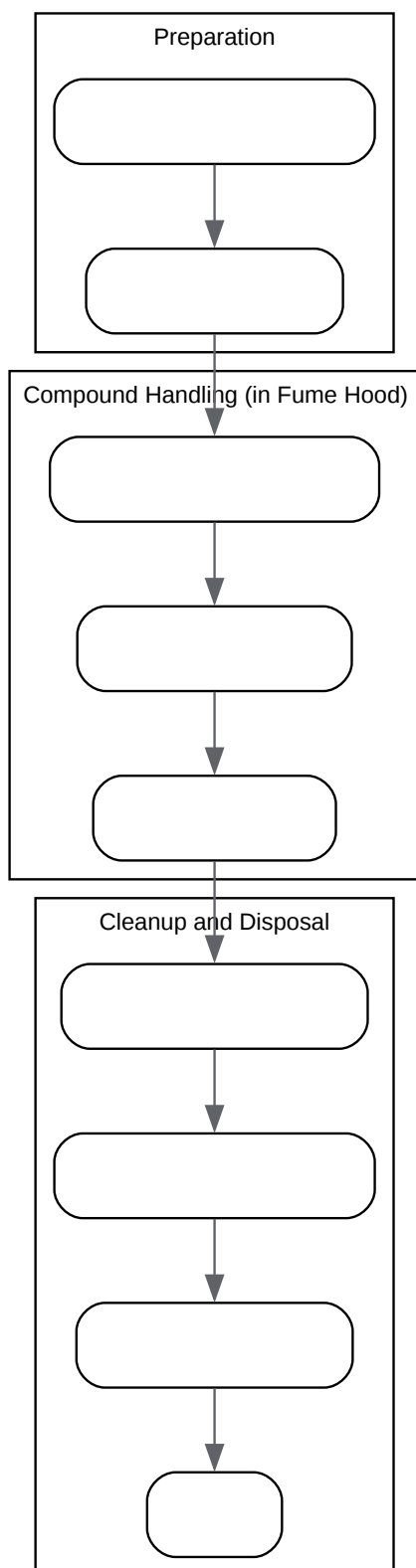
Disposal Plan

All waste containing **MI-217** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Handling:

- Segregation: Collect all **MI-217** waste (solid and liquid) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Container: Use a container compatible with the waste.
- Labeling: Label the container with "Hazardous Waste" and the full chemical name.
- Storage: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Arrange for pick-up and disposal by a certified hazardous waste management company. Do not dispose of down the drain or in regular trash.

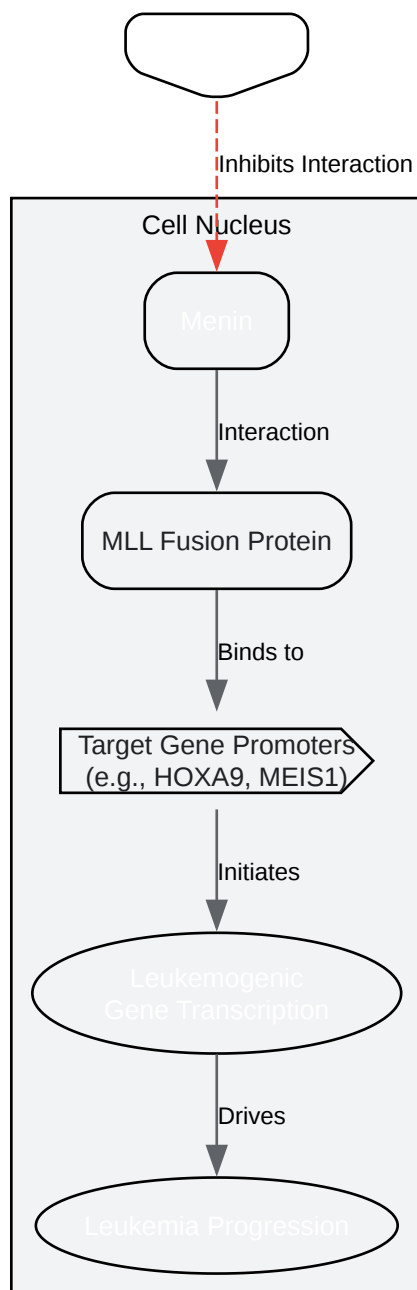
Experimental Workflow for Handling MI-217



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Caption: Experimental workflow for safe handling of **MI-217**.

MI-217 Signaling Pathway



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Caption: **MI-217** mechanism of action in inhibiting leukemia progression.

Detailed Experimental Protocol: Preparation of a 10 mM Stock Solution of MI-217

This protocol outlines the steps for preparing a stock solution of **MI-217** and is intended as a template. Researchers should adapt it to their specific experimental needs and laboratory safety procedures.

Materials:

- **MI-217** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered tips
- Vortex mixer
- Analytical balance

Procedure:

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Don all required PPE: safety goggles, lab coat, and nitrile gloves.
 - Decontaminate the work surface within the fume hood.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **MI-217** powder directly into the tube. Record the exact weight.

- Dissolution:
 - Calculate the volume of DMSO required to achieve a 10 mM concentration based on the molecular weight of **MI-217** and the measured weight.
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MI-217** powder.
 - Cap the tube securely.
- Solubilization and Storage:
 - Vortex the solution until the **MI-217** is completely dissolved. Gentle warming may be required for some compounds; consult the product datasheet.
 - Label the tube clearly with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution and aliquots at -20°C.
- Cleanup:
 - Dispose of all contaminated materials (e.g., pipette tips, empty vials) in the designated hazardous waste container.
 - Wipe down the work surface and any equipment used with an appropriate decontaminating solution.
 - Remove and dispose of gloves in the hazardous waste.
 - Wash hands thoroughly.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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